

Validating Mcl1-IN-15 On-Target Activity: A Comparative Guide to siRNA Knockdown

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Compound of Interest

Compound Name: Mcl1-IN-15

Cat. No.: B3143171

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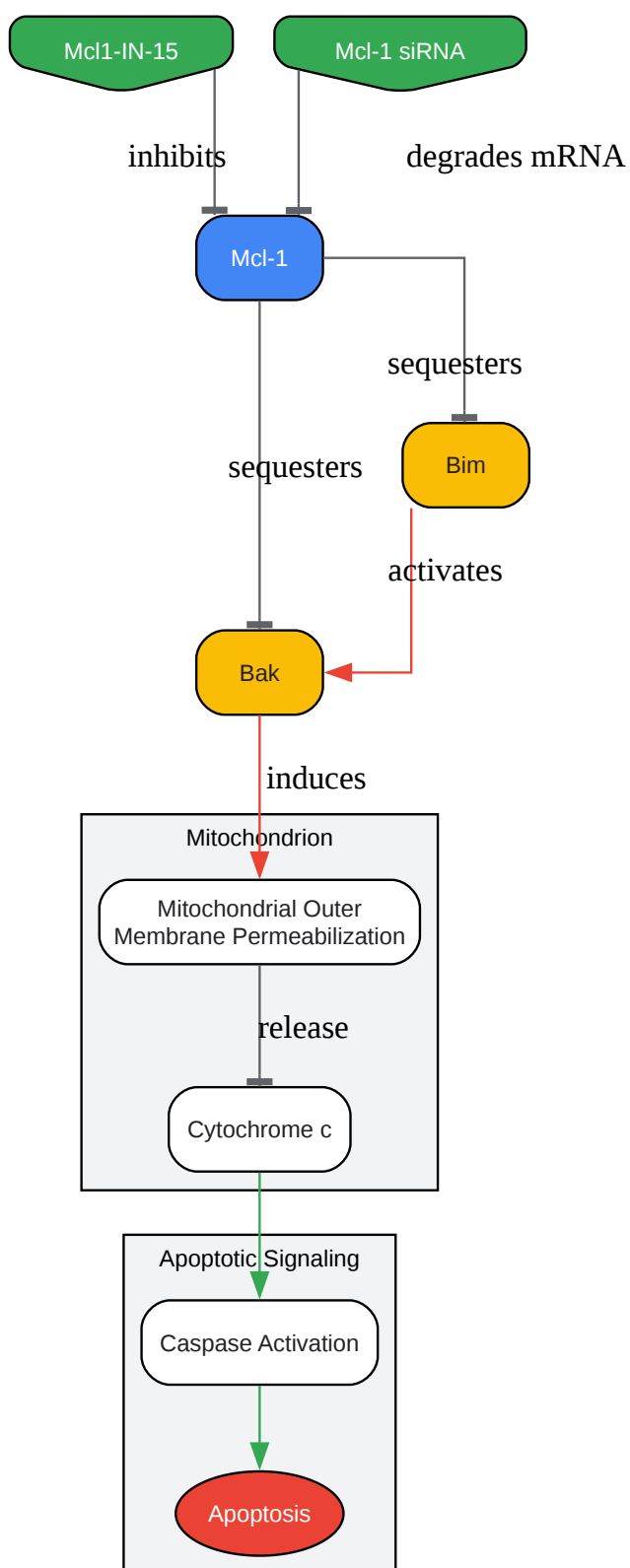
For Researchers, Scientists, and Drug Development Professionals

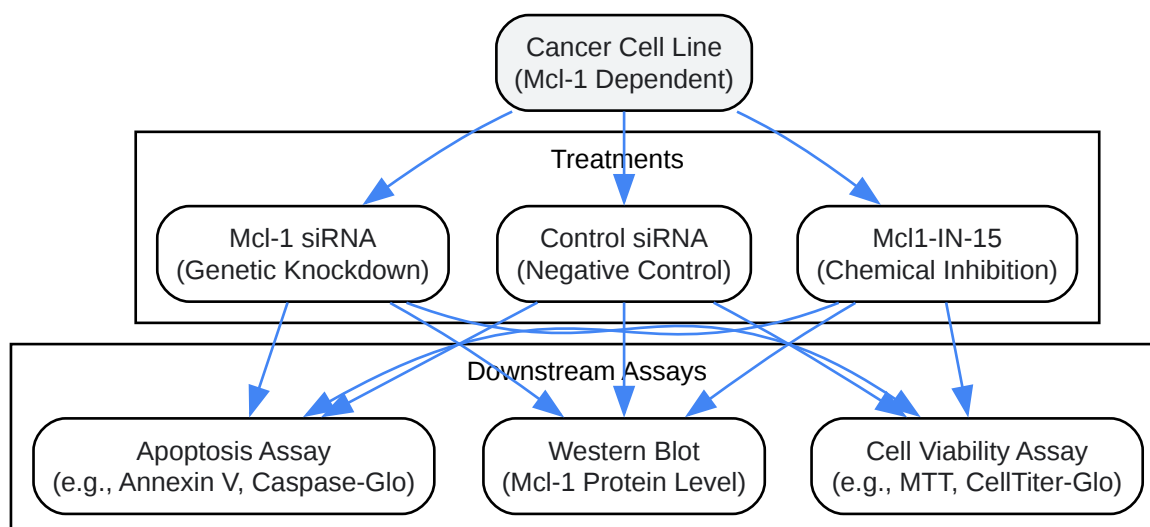
Myeloid cell leukemia-1 (Mcl-1) is a critical pro-survival protein belonging to the B-cell lymphoma-2 (Bcl-2) family. Its overexpression is a known driver of tumorigenesis and resistance to cancer therapies, making it a prime target for drug development. **Mcl1-IN-15** is a small molecule inhibitor designed to block Mcl-1's function. However, rigorous validation is essential to ensure its activity is specifically due to Mcl-1 inhibition.

This guide provides a comparative framework for validating the on-target activity of **Mcl1-IN-15** using small interfering RNA (siRNA) knockdown, an orthogonal genetic approach. By comparing the phenotypic and molecular outcomes of both methods, researchers can confidently attribute the effects of **Mcl1-IN-15** to its intended target.

The Role of Mcl-1 in Apoptosis

Mcl-1 is a key regulator of the intrinsic apoptosis pathway. It sequesters pro-apoptotic proteins like Bak and Bim, preventing them from inducing mitochondrial outer membrane permeabilization and subsequent cell death. Both small molecule inhibitors and siRNA aim to disrupt this protective function, thereby triggering apoptosis in cancer cells dependent on Mcl-1 for survival.





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